In-Depth Technical Guide: 2,4-Difluorobenzophenone (CAS: 342-25-6)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2,4-Difluorobenzophenone*
CAS No.:	*85068-35-5*
Cat. No.:	*B1332400*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,4'-Difluorobenzophenone is a fluorinated aromatic ketone that serves as a critical intermediate and versatile building block in various fields of chemical synthesis.[1] Its structure, featuring a carbonyl bridge between a 2-fluorophenyl group and a 4-fluorophenyl group, imparts unique electronic properties, reactivity, and stability. The presence of fluorine atoms significantly influences the molecule's polarity and lipophilicity, making it a valuable scaffold in medicinal chemistry for the development of novel therapeutic agents.[1] Furthermore, it is a key monomer in the synthesis of high-performance polymers, such as Poly(aryl ether ketone)s (PAEKs), valued for their exceptional thermal stability and mechanical strength.[1] This guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and a summary of its primary applications.

Core Properties

© 2026 BenchChem. All rights reserved.

The fundamental properties of 2,4'-Difluorobenzophenone are summarized in the tables below, providing a quick reference for laboratory and research applications.

Physical and Chemical Properties

This table outlines the key physical and chemical identifiers and characteristics of the compound.

Property	Value	Reference(s)
CAS Number	342-25-6	[2][3][4]
Molecular Formula	$C_{13}H_8F_2O$	[2][5][3][4]
Molecular Weight	218.20 g/mol	[2][5][4]
IUPAC Name	(2-fluorophenyl)-(4-fluorophenyl)methanone	[2]
Synonyms	2,4'-DFBP	[2]
Appearance	White to off-white crystalline solid; clear light yellow liquid after melting.	[5]
Melting Point	22-24 °C (lit.)	[6][7]
Boiling Point	176-178 °C at 16 mmHg (lit.)	[6][7]
Density	1.244 g/mL at 25 °C (lit.)	[4][7]
Refractive Index (n20/D)	1.5689 (lit.)	[7]
Solubility	Sparingly soluble in water.	[No specific citation found]
Stability	Stable under normal temperatures and pressures.	[8]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of 2,4'-Difluorobenzophenone.

© 2026 BenchChem. All rights reserved.

Spectroscopy Type	Data Availability and Source
^{1}H NMR	Available.[2]
Mass Spectrometry (GC-MS)	Available.[2]
UV-Vis Spectra	Available.[2]
Infrared (IR) Spectra	Available (FTIR, ATR-IR, Vapor Phase).[2]
Raman Spectra	Available (FT-Raman).[2]

Safety and Hazard Information

Proper handling and safety precautions are paramount when working with any chemical intermediate. The GHS classification for 2,4'-Difluorobenzophenone is summarized below.[2]

Hazard Class	Pictogram	Signal Word	Hazard Statement
Skin Irritation (Category 2)	Irritant	Warning	H315: Causes skin irritation.
Eye Irritation (Category 2)	Irritant	Warning	H319: Causes serious eye irritation.
Specific Target Organ Toxicity - Single Exposure (Category 3)	Irritant	Warning	H335: May cause respiratory irritation.

Precautionary Statements: P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P319, P321, P332+P317, P337+P317, P362+P364, P403+P233, P405, P501.[2]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of 2,4'-Difluorobenzophenone are provided below. These protocols are intended for use by trained professionals in a laboratory setting.

© 2026 BenchChem. All rights reserved.

Synthesis Protocol 1: Friedel-Crafts Acylation

This is a classic and widely used method for synthesizing diaryl ketones.[9][10] The reaction involves the electrophilic acylation of fluorobenzene with 2-fluorobenzoyl chloride using a Lewis acid catalyst, typically aluminum chloride ($AlCl_3$).[9]

Materials:

- 2-Fluorobenzoyl chloride
- Fluorobenzene (used as both reactant and solvent)
- Anhydrous Aluminum Chloride ($AlCl_3$)
- Dichloromethane, Dichloroethane, or Nitrobenzene (optional, as solvent)
- Hydrochloric acid (for quenching)
- Ice
- Sodium hydroxide solution (for pH adjustment)
- Organic solvent (e.g., ethyl acetate for extraction)
- Saturated brine solution
- Anhydrous sodium sulfate or magnesium sulfate

Procedure:

- Catalyst Suspension: In a round-bottom flask equipped with a stirrer and purged with an inert gas, suspend anhydrous aluminum chloride ($AlCl_3$) in a suitable solvent like dichloromethane or excess fluorobenzene.[9] Cool the suspension to 0-5 °C using an ice bath.
- Reactant Addition: Slowly add 2-fluorobenzoyl chloride to the stirred suspension. The reaction is exothermic, and the temperature should be maintained.
- Reaction: After the addition is complete, allow the mixture to warm to room temperature and stir for 1-2 hours or until completion, which can be monitored by TLC or GC.[9]

© 2026 BenchChem. All rights reserved.

- Quenching: Carefully and slowly pour the reaction mixture into a beaker containing crushed ice and hydrochloric acid to quench the reaction and decompose the aluminum chloride complex.[9]
- Work-up: Transfer the mixture to a separatory funnel. The organic layer is separated, washed sequentially with water, a dilute sodium hydroxide solution to remove acidic impurities, and finally with a saturated brine solution.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude product.
- Purification: The crude 2,4'-Difluorobenzophenone can be purified by recrystallization from a suitable solvent (e.g., ethanol, hexane) or by vacuum distillation to obtain the high-purity product. [No specific citation found]

Synthesis Protocol 2: Grignard Reaction

This method provides an alternative route via a nucleophilic addition of a Grignard reagent to an acyl chloride.[7][11]

Materials:

- 4-Fluorophenylmagnesium bromide (Grignard reagent, prepared from 4-bromofluorobenzene and magnesium)
- 2-Fluorobenzoyl chloride
- Anhydrous 2-methyltetrahydrofuran (2-MeTHF) or other ether solvent
- 1 M Hydrochloric acid solution (for quenching)
- Saturated brine solution
- Anhydrous sodium sulfate

Procedure:

© 2026 BenchChem. All rights reserved.

- Reactant Preparation: Dissolve 2-fluorobenzoyl chloride (1.0 equivalent) in anhydrous 2-MeTHF.[7][11] In a separate vessel, prepare or obtain a solution of 4-fluorophenylmagnesium bromide (1.5 equivalents) in anhydrous 2-MeTHF.[7][11]
- Reaction: Cool the 2-fluorobenzoyl chloride solution. Slowly add the Grignard reagent solution to the acyl chloride solution. The reaction is typically performed at a controlled temperature (e.g., 25 °C) and can be conducted in a continuous flow reactor or a batch setup.[11] Allow the reaction to proceed for a sufficient time (e.g., 1 hour).[11]
- Quenching: Upon completion, the reaction mixture is quenched by adding it to a 1 M hydrochloric acid solution.[11]
- Work-up: The quenched solution is stirred, and the organic layer is separated. Wash the organic layer with a saturated brine solution.[11]
- Drying and Concentration: Dry the organic phase with anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure.[11]
- Purification: Purify the resulting crude product by column chromatography to afford the target 2,4'-Difluorobenzophenone.[11]

Analytical Protocol: Reverse Phase HPLC

High-Performance Liquid Chromatography (HPLC) is a standard method for assessing the purity of 2,4'-Difluorobenzophenone.[3]

Method Parameters:

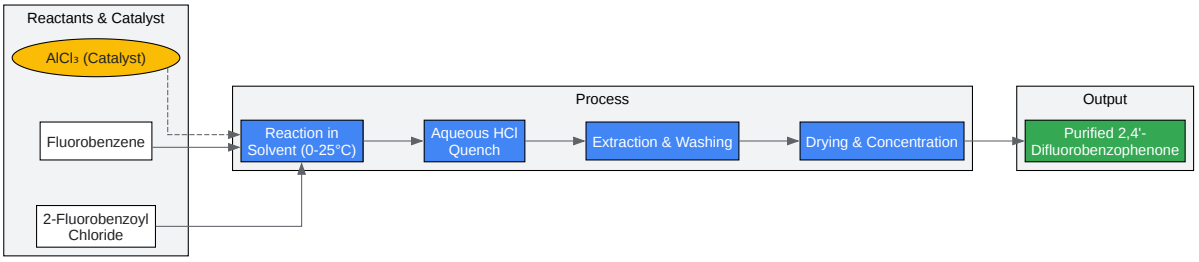
- Column: Newcrom R1 or equivalent reverse-phase (RP) column.[3]
- Mobile Phase: A mixture of acetonitrile (MeCN) and water, with phosphoric acid as a modifier.[3] For Mass Spectrometry (MS) compatible applications, formic acid should be used instead of phosphoric acid.[3]
- Detection: UV detector.
- Application: This method is suitable for purity analysis, isolation of impurities via preparative separation, and for pharmacokinetic studies.[3]

© 2026 BenchChem. All rights reserved.

Visualizations: Workflows and Applications

Synthesis Workflow: Friedel-Crafts Acylation

The following diagram illustrates the general experimental workflow for the synthesis of 2,4'-Difluorobenzophenone via the Friedel-Crafts acylation route.



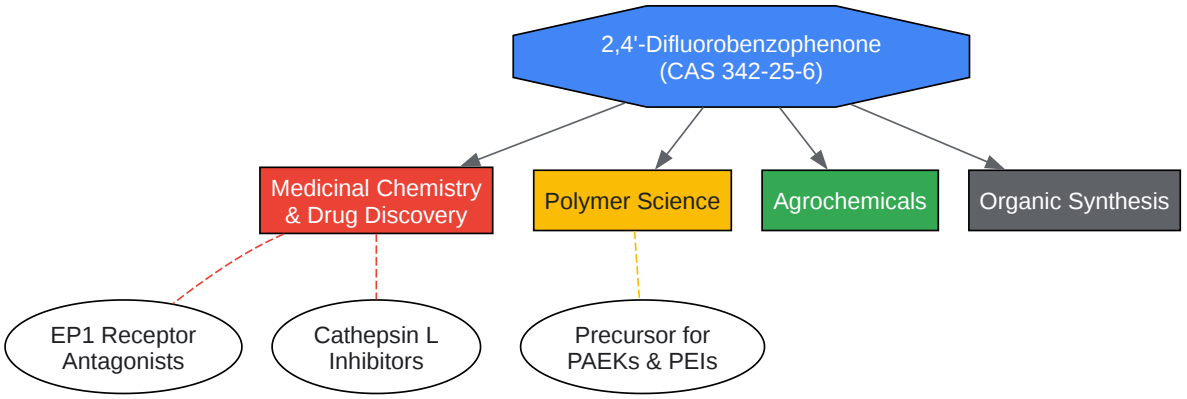
Click to download full resolution via product page

Workflow for Friedel-Crafts Acylation Synthesis.

Key Application Areas

2,4'-Difluorobenzophenone is a versatile intermediate with applications in several key industrial and research sectors.

© 2026 BenchChem. All rights reserved.



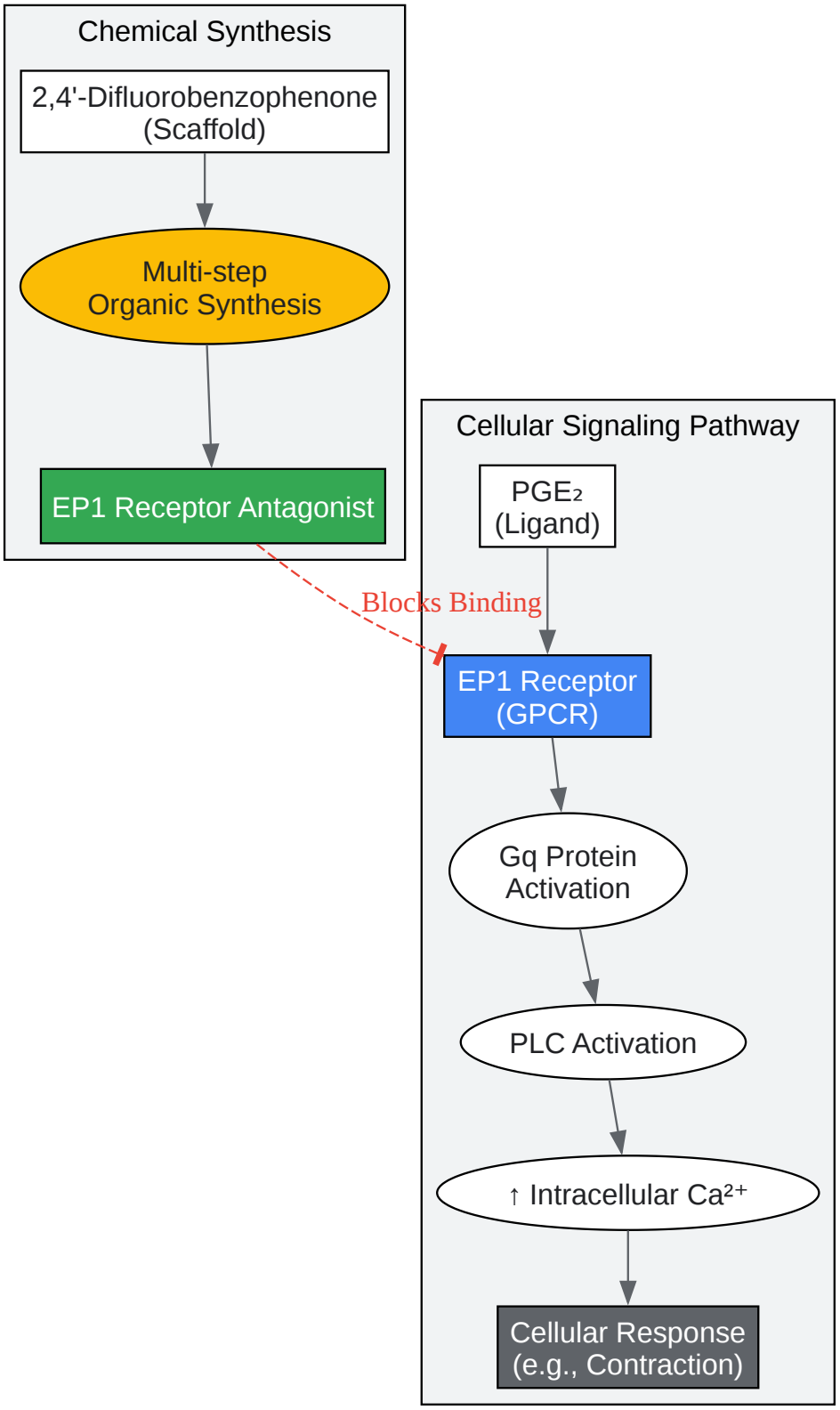
Click to download full resolution via product page

Core application areas of 2,4'-Difluorobenzophenone.

Role in Drug Discovery: EP1 Receptor Antagonist Synthesis

A significant application of 2,4'-Difluorobenzophenone is in the synthesis of Prostaglandin EP1 receptor antagonists, which are investigated for conditions like overactive bladder. The EP1 receptor, when activated by its ligand PGE_2, couples to a Gq protein, initiating a signaling cascade that increases intracellular calcium.[12][13] Antagonists developed from this scaffold block this pathway.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Role as a scaffold leading to EP1 receptor antagonists.

© 2026 BenchChem. All rights reserved.

Applications in Research and Development

2,4'-Difluorobenzophenone is a highly sought-after intermediate due to the advantageous properties conferred by its fluorine substituents.[1]

- Pharmaceuticals: It is a key reactant in the synthesis of EP1 receptor antagonists, which are under investigation for treating overactive bladder.[7] It is also used in the design and synthesis of thiosemicarbazone cathepsin L inhibitors.[7] The fluorine atoms can enhance metabolic stability and binding affinity of the final drug molecule.[1]
- Material Science: It serves as a monomer for high-performance polymers like poly(aryl ether ketone)s (PAEKs) and poly(ether imide)s (PEIs).[1] These materials are known for their excellent thermal and chemical resistance, making them suitable for demanding applications in aerospace and electronics.
- Agrochemicals: The difluorobenzophenone scaffold is utilized in the development of new pesticides and herbicides.[14]
- Organic Synthesis: As a versatile building block, its predictable reactivity allows chemists to incorporate the difluorophenyl ketone moiety into a wide range of complex organic molecules.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. nbinno.com [nbinno.com]
- 2. 2,4'-Difluorobenzophenone | C13H8F2O | CID 67651 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,4’-Difluorobenzophenone | SIELC Technologies [sielc.com]
- 4. 2,4'-Difluorobenzophenone | 342-25-6 | FD62649 | Biosynth [biosynth.com]
- 5. labproinc.com [labproinc.com]

© 2026 BenchChem. All rights reserved.

- 6. CAS Common Chemistry [commonchemistry.cas.org]
- 7. 2,4'-Difluorobenzophenone | 342-25-6 [chemicalbook.com]
- 8. 2,4'-Difluorobenzophenone(342-25-6)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 9. benchchem.com [benchchem.com]
- 10. Friedel-Crafts Acylation [organic-chemistry.org]
- 11. 2,4'-Difluorobenzophenone synthesis - chemicalbook [chemicalbook.com]
- 12. researchgate.net [researchgate.net]
- 13. journals.physiology.org [journals.physiology.org]
- 14. innospk.com [innospk.com]

- To cite this document: BenchChem. [In-Depth Technical Guide: 2,4-Difluorobenzophenone (CAS: 342-25-6)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1332400/docs#in-depth-technical-guide-2-4-difluorobenzophenone-cas-342-25-6]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.